

Application Notes and Protocols for Ziapin2 Photostimulation

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Compound of Interest

Compound Name: Ziapin 2

Cat. No.: B12394313

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Introduction

Ziapin2 is a membrane-targeted photoswitch that enables non-genetic optical control of cellular excitability. This amphiphilic azobenzene derivative rapidly and reversibly inserts into the plasma membrane. In its dark-adapted, stable trans isomer state, Ziapin2 molecules form dimers within the lipid bilayer, leading to a thinning of the membrane and a subsequent increase in its capacitance. Upon illumination with cyan light (around 470 nm), Ziapin2 undergoes photoisomerization to its cis form. This conformational change disrupts the dimers, causing the membrane to relax back to its original thickness, which results in a transient decrease in membrane capacitance and hyperpolarization of the cell.^{[1][2][3]} This unique optomechanical mechanism of action allows for the modulation of neuronal firing and has shown promise in preclinical models for restoring physiological light responses in degenerative retinal diseases.^{[4][5]}

These application notes provide detailed protocols for the use of Ziapin2 in various experimental settings, including in vitro cell culture, ex vivo retinal explants, and in vivo rodent models.

Data Presentation

Photophysical and Chemical Properties of Ziapin2

Property	Value/Description	Source(s)
Chemical Name	Ziapi2	[6] [7]
CAS Number	2399497-60-8	[6] [7]
Molecular Formula	C ₄₀ H ₅₄ Br ₂ N ₆	[7]
Molecular Weight	778.7 g/mol	[7]
Absorption Maximum (λ _{max})	~470 nm (in DMSO)	[8]
Excitation Wavelength	Cyan Light (~470 nm)	[3]
Solubility	Soluble in DMSO	[8]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month (sealed, away from moisture)	[6]

Experimental Concentrations and Light Stimulation Parameters

Application	Ziapi2 Concentration	Light Wavelength (nm)	Light Power Density (mW/mm ²)	Light Pulse Duration	Source(s)
Neuronal Cell Culture	5 μM	470	18	20 ms, 200 ms	[9]
Retinal Explants (Patch-clamp)	10 μM - 200 μM	470 (Cyan)	2 - 20	500 ms	[8]
Retinal Explants (MEA)	Not specified	470 (Cyan)	2	500 ms	
In Vivo (Intravitreal Injection)	200 μM (in 10% DMSO)	Not applicable	Not applicable	Not applicable	

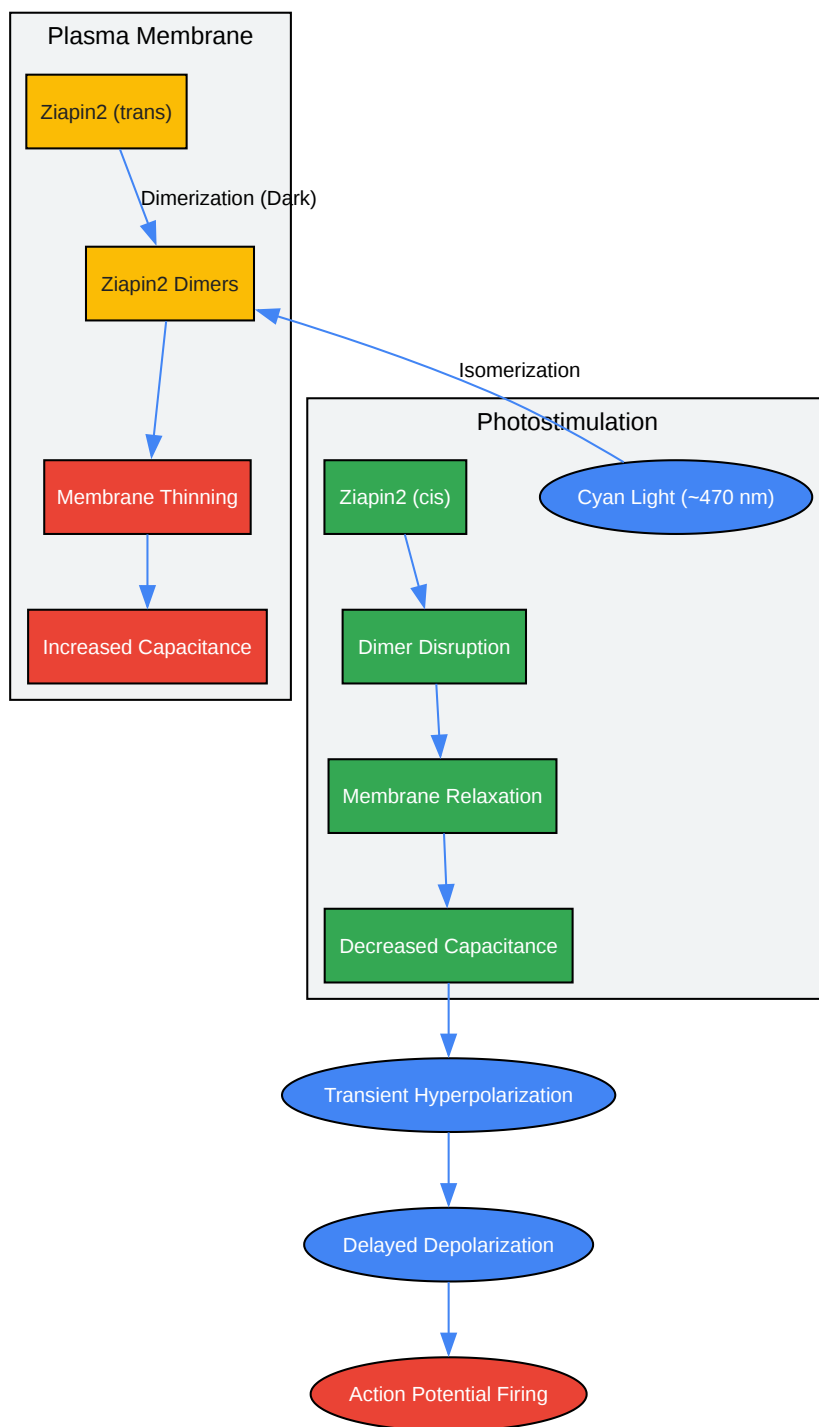
Effects of Ziapin2 on Neuronal Properties

Parameter	Effect	Quantitative Data	Source(s)
Membrane Capacitance	Increased in the dark, transiently decreases upon photostimulation	Baseline increase followed by a light-induced decrease.	[9]
Membrane Potential	Transient hyperpolarization followed by depolarization upon photostimulation	Peak hyperpolarization and depolarization observed within 350 ms of light onset.	[9]
Neuronal Firing	Triggers action potentials following the initial hyperpolarization	Light pulses of 20 ms and 200 ms can induce action potential firing.	[9]

Signaling Pathway and Experimental Workflows

Ziapin2 Mechanism of Action

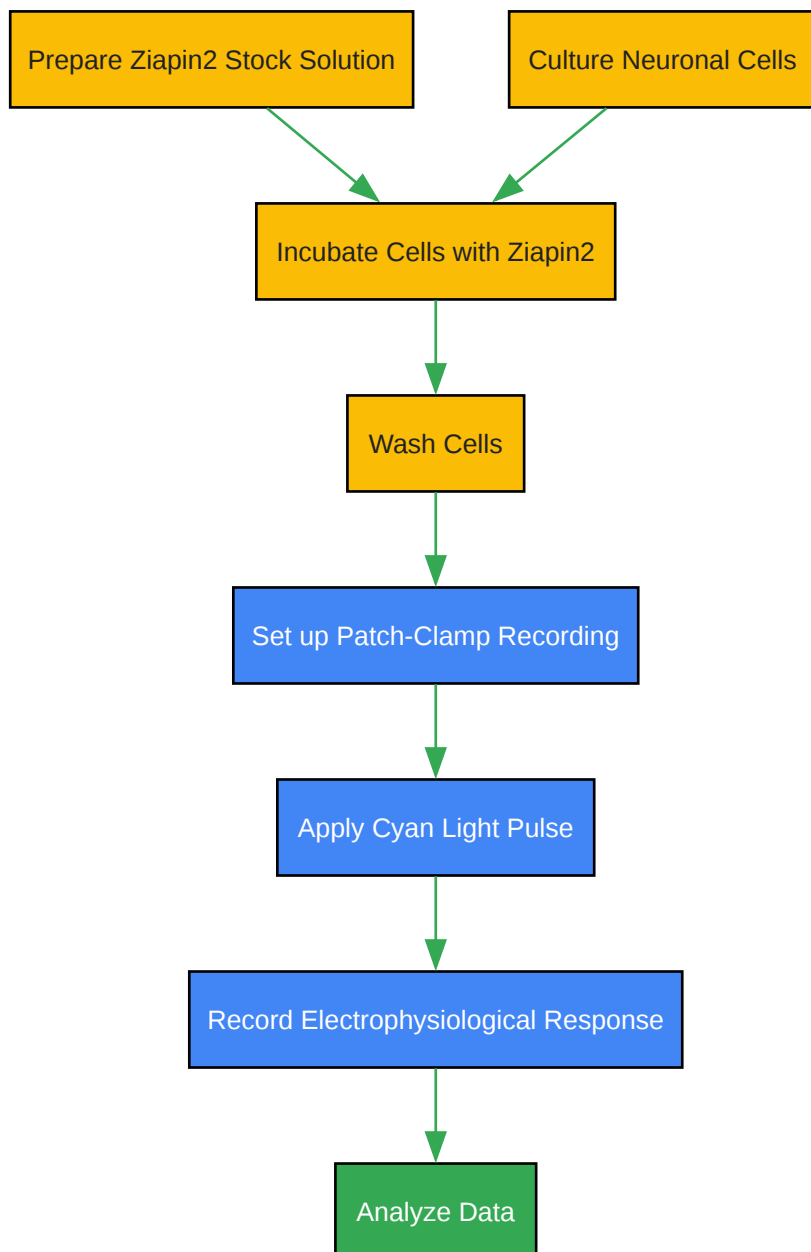
Ziapi2 Mechanism of Action

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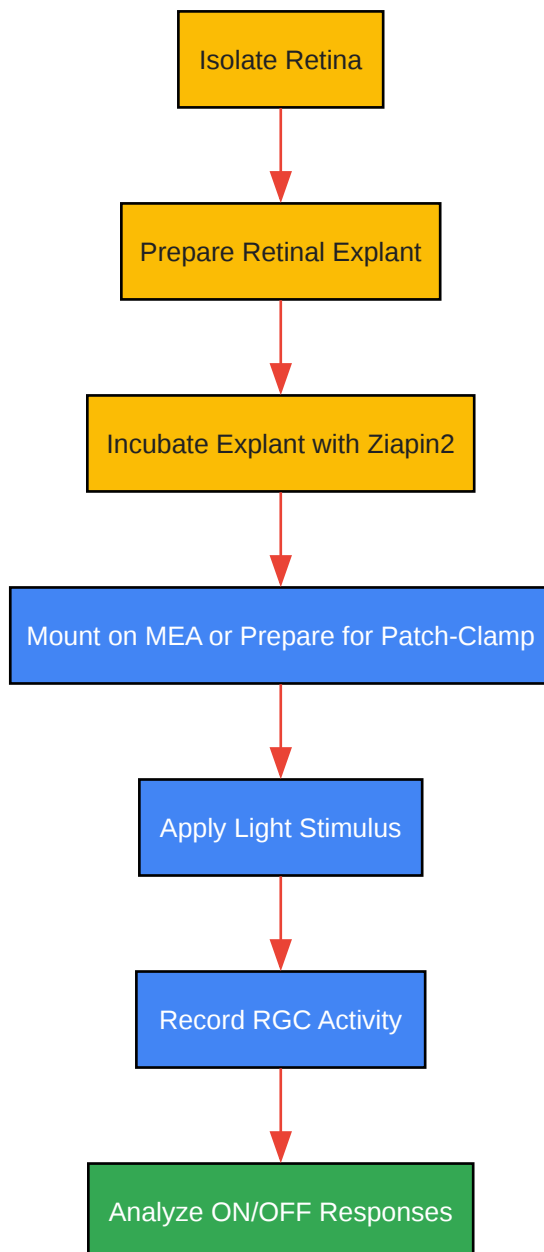
Caption: Ziapi2's light-dependent mechanism of action on the plasma membrane.

Experimental Workflow for In Vitro Ziapin2 Photostimulation

In Vitro Ziapin2 Photostimulation Workflow



Ex Vivo Retinal Explant Workflow with Ziapin2



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The effectiveness of Ziapin2 in restoring the physiological conditions of the retina in cases of retinitis pigmentosa and macular degeneration has been demonstrated in pre-clinical models - Talk iit [opentalk.iit.it]
- 3. medchemexpress.com [medchemexpress.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. Synthesis, Optical Properties, and In Vivo Biodistribution Performance of Polymethine Cyanine Fluorophores - PMC [pmc.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. Relative Quantum Yield - Edinburgh Instruments [edinst.com]
- 8. researchgate.net [researchgate.net]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
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